

solubility of 2-(Isopropylthio)ethanol in different solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Isopropylthio)ethanol

Cat. No.: B1295008

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Technical Guide: Solubility of 2-(Isopropylthio)ethanol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Due to persistent issues with accessing external data sources, this guide cannot provide specific quantitative solubility data, detailed experimental protocols, or a synthesis workflow for **2-(Isopropylthio)ethanol** at this time. The following sections are structured to serve as a template for when such data becomes available.

Introduction

2-(Isopropylthio)ethanol is a sulfur-containing organic compound with potential applications in various fields, including as a solvent and as an intermediate in chemical synthesis. A thorough understanding of its solubility in different solvents is crucial for its effective use in research and development. This guide aims to provide a comprehensive overview of the solubility of **2-(Isopropylthio)ethanol**, along with methodologies for its determination.

Physicochemical Properties of 2-(Isopropylthio)ethanol

A summary of the known physical and chemical properties of **2-(Isopropylthio)ethanol** is essential for understanding its solubility behavior.

| Property | Value |
|-------------------|-----------------------------------|
| Molecular Formula | C ₅ H ₁₂ OS |
| Molecular Weight | 120.21 g/mol |
| Appearance | Data not available |
| Boiling Point | Data not available |
| Density | Data not available |
| Refractive Index | Data not available |
| pKa | Data not available |

Solubility of 2-(Isopropylthio)ethanol

The solubility of a compound is dependent on the physicochemical properties of both the solute and the solvent. Based on its structure, which contains both a polar hydroxyl group and a nonpolar isopropylthio group, **2-(Isopropylthio)ethanol** is expected to exhibit a range of solubilities in various solvents.

Qualitative Solubility Profile

A qualitative assessment would describe the miscibility of **2-(Isopropylthio)ethanol** with common laboratory solvents.

| Solvent Class | Predicted Solubility | Rationale |
|-------------------------------------|----------------------|--------------------------------------------------------------------|
| Polar Protic (e.g., Water, Ethanol) | Data not available | The hydroxyl group should allow for hydrogen bonding. |
| Polar Aprotic (e.g., Acetone, DMSO) | Data not available | The overall polarity of the molecule will play a significant role. |
| Nonpolar (e.g., Hexane, Toluene) | Data not available | The isopropylthio group provides nonpolar character. |

Quantitative Solubility Data

This section would present specific solubility values, ideally at standard temperature and pressure.

| Solvent | Solubility (g/100 mL) at 25°C |
|---------------------------|--------------------------------|
| Water | Data not available |
| Ethanol | Data not available |
| Methanol | Data not available |
| Acetone | Data not available |
| Dimethyl Sulfoxide (DMSO) | Data not available |
| Hexane | Data not available |

Experimental Protocol for Solubility Determination

A standardized experimental protocol is crucial for obtaining reproducible solubility data. The following outlines a general method for determining the solubility of a liquid in various solvents.

Objective: To determine the concentration of **2-(Isopropylthio)ethanol** in a saturated solution of a given solvent at a specified temperature.

Materials:

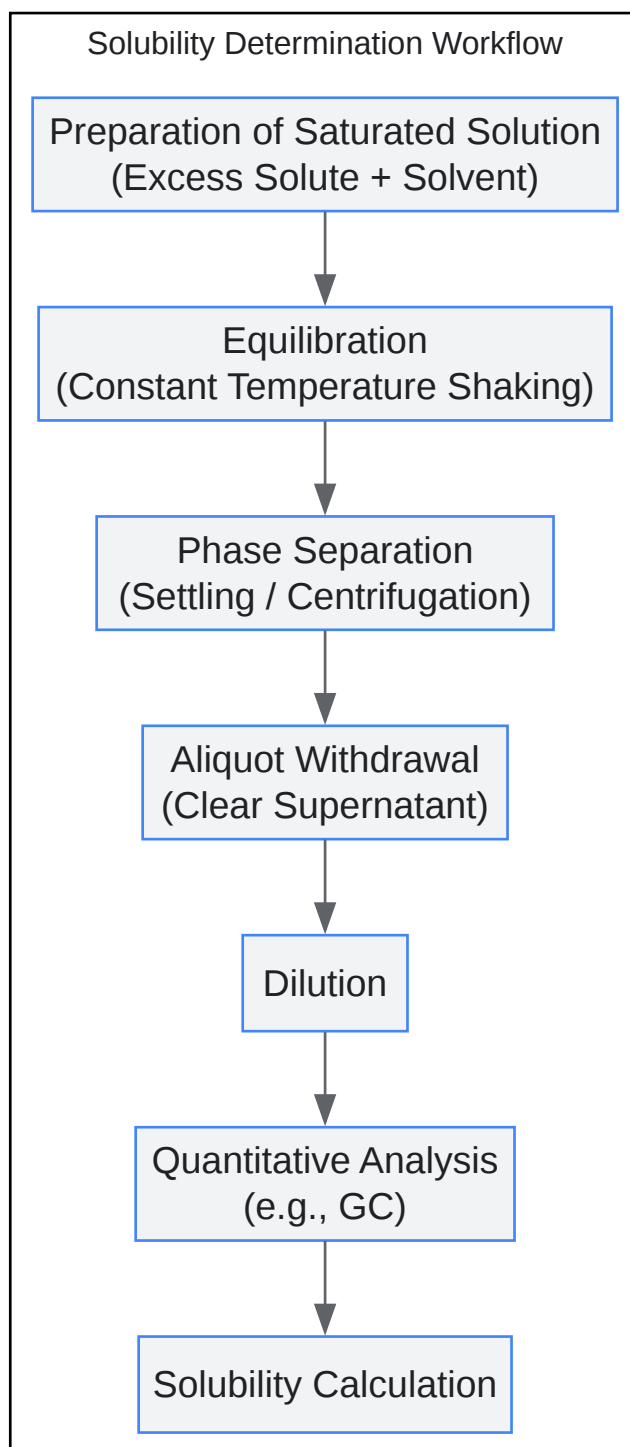
- **2-(Isopropylthio)ethanol** (high purity)
- Selected solvents (analytical grade)
- Thermostatically controlled shaker or water bath
- Calibrated analytical balance
- Volumetric flasks and pipettes

- Gas chromatograph with a suitable detector (e.g., FID) or other appropriate analytical instrument
- Centrifuge

Methodology:

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-(Isopropylthio)ethanol** to a known volume of the solvent in a sealed container.
 - Equilibrate the mixture at a constant temperature (e.g., 25°C) using a thermostatically controlled shaker for a sufficient period (e.g., 24-48 hours) to ensure saturation.
- Phase Separation:
 - After equilibration, allow the solution to stand undisturbed to permit any undissolved solute to settle.
 - If necessary, centrifuge the mixture to achieve clear separation of the liquid phases or removal of any solid impurities.
- Sample Analysis:
 - Carefully withdraw a known volume of the clear, saturated supernatant.
 - Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
 - Analyze the diluted sample using a pre-calibrated analytical method (e.g., gas chromatography) to determine the concentration of **2-(Isopropylthio)ethanol**.
- Data Analysis:
 - Calculate the solubility from the measured concentration and the dilution factor.
 - Express the solubility in appropriate units (e.g., g/100 mL, mol/L).

Experimental Workflow Diagram



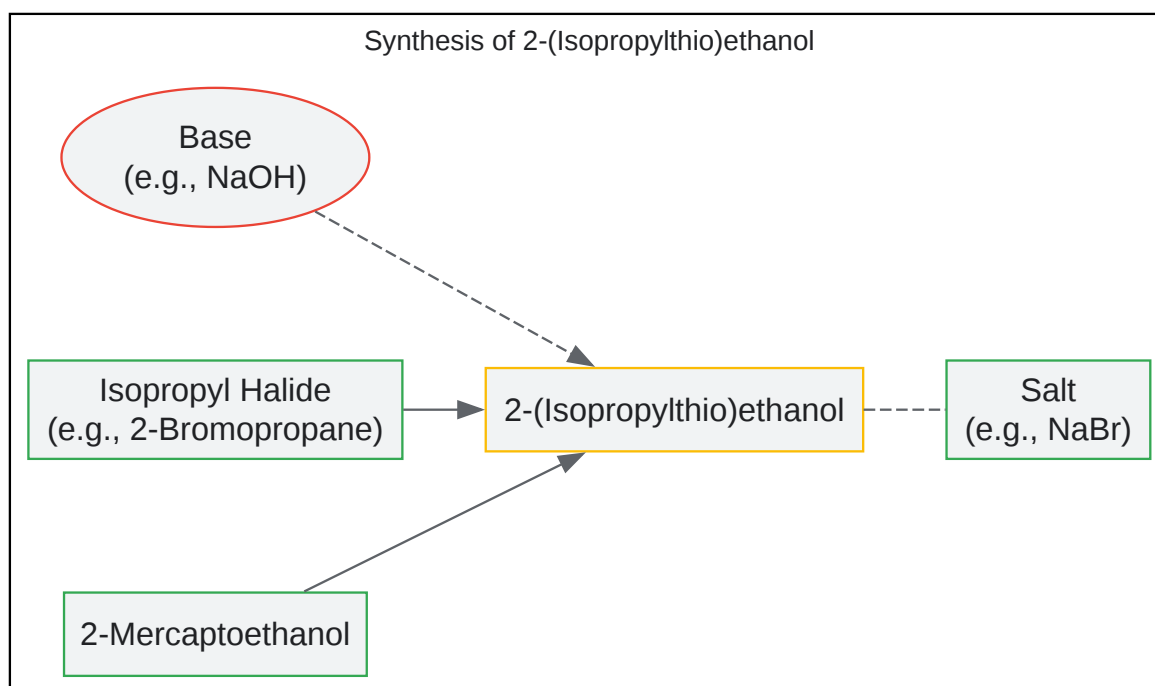
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Caption: Workflow for experimental solubility determination.

Synthesis of 2-(Isopropylthio)ethanol

A general understanding of the synthesis of **2-(Isopropylthio)ethanol** can provide context for potential impurities that might affect its solubility. A common synthetic route is the reaction of 2-mercaptoethanol with an isopropyl halide in the presence of a base.

Synthesis Pathway Diagram



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Caption: A potential synthetic pathway for **2-(Isopropylthio)ethanol**.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com